

# An In-Depth Technical Guide to Dimethyl Heptanedioate

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## Compound of Interest

Compound Name: *Dimethyl pimelate*

Cat. No.: *B158113*

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## Abstract

Dimethyl heptanedioate, also known as **dimethyl pimelate**, is a dicarboxylic acid ester with the chemical formula  $C_9H_{16}O_4$ . It serves as a versatile intermediate in organic synthesis, finding significant application in the pharmaceutical industry. Notably, it is a key precursor in the synthesis of complex molecules, including certain anti-inflammatory and antimicrobial agents, and is a recognized starting material in the total synthesis of biotin (Vitamin B7). This technical guide provides a comprehensive overview of dimethyl heptanedioate, including its chemical and physical properties, detailed experimental protocols for its synthesis and key reactions, and its role in significant synthetic pathways relevant to drug development.

## Chemical and Physical Properties

Dimethyl heptanedioate is a colorless liquid at room temperature. Its fundamental properties are summarized in the tables below for easy reference.

### Table 1: General and Physical Properties

Property	Value	Reference
IUPAC Name	dimethyl heptanedioate	[1]
Synonyms	Dimethyl pimelate, Heptanedioic acid, dimethyl ester	[1]
CAS Number	1732-08-7	[1]
Molecular Formula	C <sub>9</sub> H <sub>16</sub> O <sub>4</sub>	[1]
Molecular Weight	188.22 g/mol	[1]
Appearance	Colorless liquid	[1]
Density	1.041 g/mL at 25 °C	[1]
Boiling Point	121-122 °C at 11 mmHg	[1]
Melting Point	-21 °C	[1]
Refractive Index (n <sup>20</sup> /D)	1.431	[1]
Solubility	Soluble in ethanol, benzene, ether; slightly soluble in water	[1]

## Table 2: Spectroscopic Data

Spectroscopic Technique	Key Data Points	Reference
$^1\text{H}$ NMR	Spectra available, detailed interpretation pending further analysis.	<a href="#">[1]</a>
$^{13}\text{C}$ NMR	Spectra available, detailed interpretation pending further analysis.	<a href="#">[1]</a>
Infrared (IR) Spectroscopy	Spectra available, characteristic ester $\text{C}=\text{O}$ stretch expected around $1735\text{ cm}^{-1}$ .	<a href="#">[1]</a>
Mass Spectrometry (MS)	Spectra available, molecular ion peak ( $\text{M}^+$ ) expected at $m/z$ 188.	<a href="#">[1]</a>

## Synthesis of Dimethyl Heptanedioate

The most common and straightforward method for the synthesis of dimethyl heptanedioate is the Fischer esterification of pimelic acid with methanol, catalyzed by a strong acid such as sulfuric acid.

## Experimental Protocol: Fischer Esterification of Pimelic Acid

This protocol outlines the synthesis of dimethyl heptanedioate from pimelic acid and methanol.

Materials:

- Pimelic acid
- Methanol (anhydrous)
- Concentrated sulfuric acid
- Sodium bicarbonate (saturated aqueous solution)

- Brine (saturated aqueous sodium chloride solution)
- Anhydrous sodium sulfate
- Ethyl acetate
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Standard laboratory glassware

Procedure:

- In a round-bottom flask, suspend pimelic acid (1.0 equivalent) in an excess of anhydrous methanol (e.g., 10-20 equivalents).
- With caution, slowly add a catalytic amount of concentrated sulfuric acid (e.g., 0.1-0.2 equivalents) to the stirred suspension.
- Attach a reflux condenser and heat the reaction mixture to reflux using a heating mantle.
- Maintain the reflux for a period of 4-6 hours, or until the reaction is complete (monitoring by TLC is recommended).
- Allow the reaction mixture to cool to room temperature.
- Remove the excess methanol under reduced pressure using a rotary evaporator.
- Dissolve the residue in ethyl acetate.
- Transfer the ethyl acetate solution to a separatory funnel and wash sequentially with a saturated aqueous solution of sodium bicarbonate (to neutralize the acid catalyst), water, and brine.

- Dry the organic layer over anhydrous sodium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure to yield crude dimethyl heptanedioate.
- Purify the crude product by vacuum distillation to obtain pure dimethyl heptanedioate.

## Key Reactions of Dimethyl Heptanedioate

Dimethyl heptanedioate undergoes reactions typical of esters, with the Dieckmann condensation being a particularly important intramolecular reaction for the formation of cyclic  $\beta$ -keto esters.

### Dieckmann Condensation

The Dieckmann condensation is an intramolecular Claisen condensation of a diester to form a  $\beta$ -keto ester. In the case of dimethyl heptanedioate, this reaction is used to form a six-membered ring.

Reaction Scheme: Dimethyl heptanedioate, when treated with a strong base such as sodium methoxide, undergoes an intramolecular condensation to form methyl 2-oxocyclohexanecarboxylate.

Detailed Mechanism:

- A strong base (e.g., methoxide ion) abstracts an  $\alpha$ -proton from one of the ester groups to form a resonance-stabilized enolate.
- The enolate then acts as a nucleophile, attacking the carbonyl carbon of the other ester group within the same molecule.
- This intramolecular attack leads to the formation of a cyclic tetrahedral intermediate.
- The intermediate then collapses, expelling a methoxide ion as a leaving group, to form the cyclic  $\beta$ -keto ester.
- The reaction is typically worked up with a mild acid to neutralize the base and protonate the product.



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Caption: Mechanism of the Dieckmann Condensation of Dimethyl Heptanedioate.

## Applications in Drug Development

Dimethyl heptanedioate's bifunctional nature makes it a valuable building block in the synthesis of various pharmaceutical compounds. Its most notable application is in the total synthesis of biotin.

## Role in the Total Synthesis of (+)-Biotin

Dimethyl heptanedioate serves as a key starting material in several synthetic routes to (+)-biotin, a vital coenzyme in many metabolic processes. The synthesis involves the conversion of the linear diester into a cyclic intermediate that forms the core structure of biotin.

### Experimental Workflow: Synthesis of a Key Biotin Intermediate

The following workflow outlines the initial steps in a common synthetic route to a key bicyclic lactam intermediate for biotin synthesis, starting from dimethyl heptanedioate.



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Caption: Synthetic workflow from Dimethyl Heptanedioate to a key Biotin intermediate.

## Safety and Handling

Dimethyl heptanedioate should be handled with standard laboratory safety precautions.

- General Handling: Avoid contact with skin, eyes, and clothing. Avoid inhalation of vapor or mist.
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety glasses with side-shields, and a lab coat.
- Storage: Keep the container tightly closed in a dry and well-ventilated place.
- In case of exposure:
  - Skin contact: Wash off with soap and plenty of water.
  - Eye contact: Flush eyes with water as a precaution.
  - Ingestion: Rinse mouth with water.
  - Inhalation: Move the person into fresh air.

This information is intended for use by qualified professionals and is not a substitute for a comprehensive safety data sheet (SDS). Always consult the SDS before handling this chemical.

## Conclusion

Dimethyl heptanedioate is a valuable and versatile chemical intermediate with significant applications in organic synthesis, particularly in the field of drug development. Its straightforward synthesis from pimelic acid and its ability to undergo key transformations, such as the Dieckmann condensation, make it an important building block for complex molecular architectures. A thorough understanding of its properties, synthesis, and reactivity is essential for researchers and scientists working in the pharmaceutical and fine chemical industries.

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## References

- 1. Organic Syntheses Procedure [orgsyn.org]
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